

3-Chloropropyl benzoate proper disposal procedures

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Compound of Interest

Compound Name: 3-Chloropropyl benzoate

CAS No.: 942-95-0

Cat. No.: B1585431

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Executive Summary: The Halogen Imperative

As researchers, we often default to segregating waste by phase (solid vs. liquid). However, with **3-Chloropropyl benzoate** (CAS: 942-95-0), the primary driver for disposal logic is chemical composition—specifically, the presence of the chlorine atom on the propyl chain.^[1]

The Core Directive: This compound must be segregated into the Halogenated Organic Waste stream.

Why this matters: Standard organic waste (acetone, ethanol) is often disposed of via "fuel blending," where it is burned as fuel in cement kilns. Halogenated compounds like **3-chloropropyl benzoate** cannot undergo this process. When burned, they generate acidic gases (HCl) that corrode standard incinerator scrubbers and release toxic dioxins if not incinerated at specific, higher temperatures (>1100°C).^[1] Mixing this compound into your general "Non-Halogenated" carboy can result in the rejection of the entire waste shipment by your disposal vendor, incurring significant costs and compliance audits for your facility.

Part 1: Chemical Profile & Hazard Assessment

Before handling waste, valid identification is required to generate the correct waste profile.^[2]

Table 1: Critical Disposal Data

Parameter	Specification	Operational Implication
CAS Number	942-95-0	Use for waste manifesting and labeling. ^[1]
Molecular Formula	C ₁₀ H ₁₁ ClO ₂	Confirms "Halogenated" status (Cl presence). ^{[1][3]}
Physical State	Liquid (Viscous)	Requires liquid-tight containment (HDPE/Glass). ^[1]
Water Solubility	Low (0.34 g/L)	Do not attempt aqueous disposal or drain pouring. ^[1]
Flash Point	>110°C (Est.) ^[1]	Combustible. Treat as ignitable waste for safety.
GHS Hazards	H315 (Skin Irrit.), H319 (Eye Irrit.) ^{[1][4]}	Standard PPE (Nitrile gloves, goggles) required. ^[1]

Part 2: Operational Disposal Protocol

This protocol uses a Self-Validating Workflow. Each step includes a "Check" to ensure the previous action was performed correctly.

Step 1: Stream Selection & Segregation

- Action: Identify the specific "Halogenated Waste" carboy in your Satellite Accumulation Area (SAA). These are typically tagged with a green label or explicitly marked "Halogenated."
- The Science: **3-Chloropropyl benzoate** is an ester. While relatively stable, it should not be mixed with strong acids or bases in the waste container to prevent hydrolysis, which would release 3-chloropropanol (a more toxic alcohol) and benzoic acid.^[1]
- Validation: Does the destination container label list "Halogenated" or "Cl-containing"? If "No," stop. You are about to contaminate a non-halogenated stream.

Step 2: Containerization

- Action: If the compound is pure, dissolve it in a minimal amount of a compatible halogenated solvent (e.g., Dichloromethane) if necessary to facilitate transfer, or pour directly if liquid.^[1]
- Container Material: High-Density Polyethylene (HDPE) or Borosilicate Glass.
- Avoid: Low-density plastics that may swell upon long-term exposure to benzoate esters.^[1]
- Validation: Inspect the cap liner. Is it PTFE (Teflon) or Polyethylene? Avoid paper-lined caps which can degrade and leak fumes.

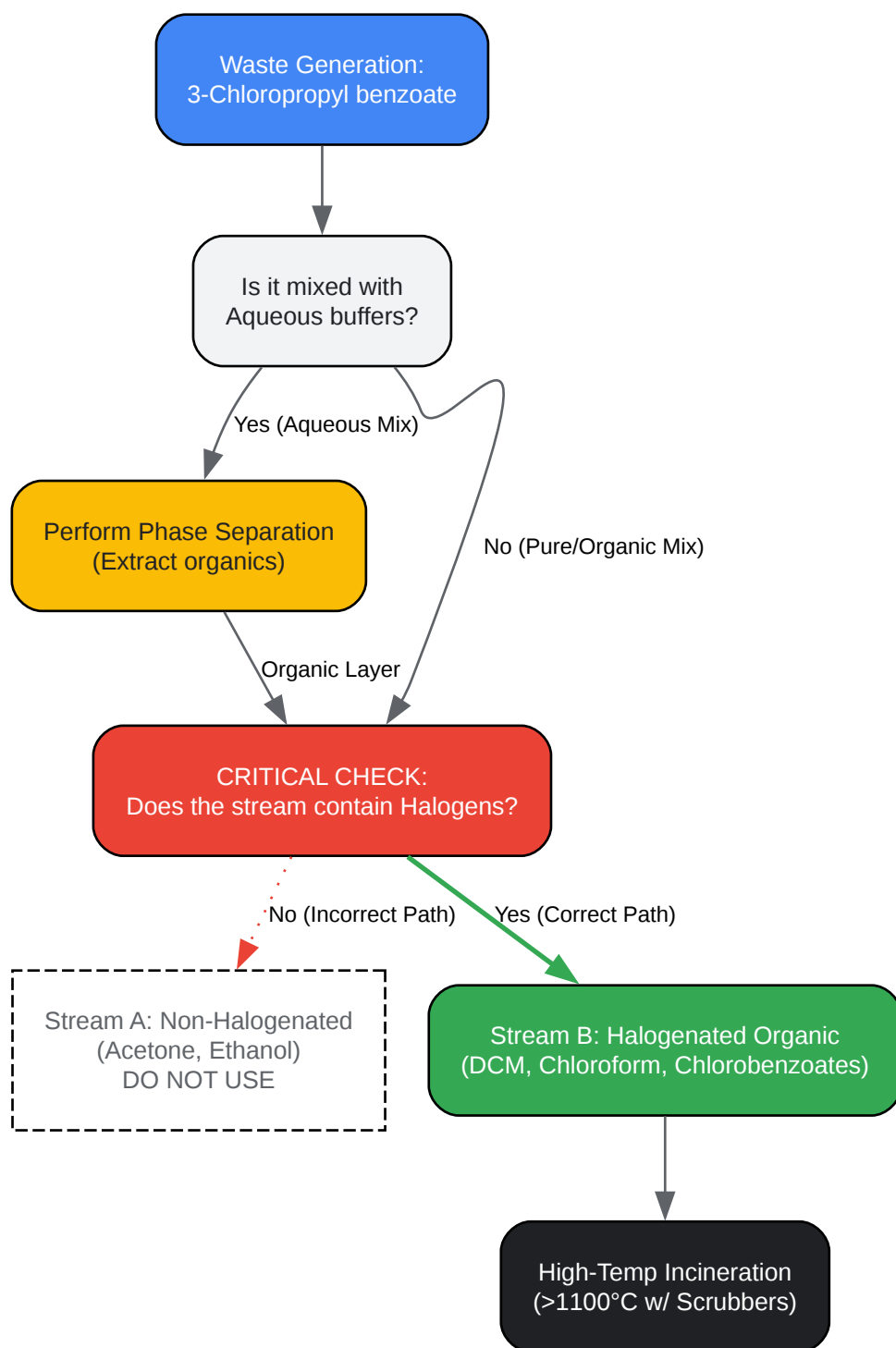
Step 3: Labeling & Documentation

- Action: Affix a hazardous waste label immediately upon the first drop entering the container.
- Required Fields:
 - Chemical Name: Write "**3-Chloropropyl benzoate**" (Do not use abbreviations like "3-CPB").
 - Constituents: If in solution, list the solvent % (e.g., "90% Dichloromethane, 10% **3-Chloropropyl benzoate**").
 - Hazard Checkbox: Mark "Toxic" and "Irritant."
- Validation: Can a non-specialist emergency responder read the label and identify the primary hazard (Chlorine/Halogen)?

Part 3: Visualized Workflows

Figure 1: The Disposal Decision Logic

This decision tree guides the researcher through the critical segregation step, preventing costly cross-contamination.

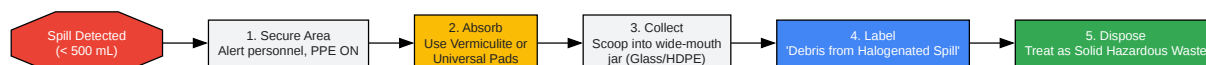


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Caption: Figure 1. Segregation logic flow ensuring **3-Chloropropyl benzoate** is routed to the correct high-temperature incineration stream to prevent infrastructure damage.

Figure 2: Emergency Spill Response Protocol

Immediate actions to take in the event of a benchtop spill.



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Caption: Figure 2.[1][4][5][6] Step-by-step spill response workflow for minor laboratory spills of **3-Chloropropyl benzoate**.

Part 4: Regulatory Compliance (RCRA)

In the United States, adherence to the Resource Conservation and Recovery Act (RCRA) is mandatory.

- **Waste Classification:** While **3-Chloropropyl benzoate** is not explicitly listed on the EPA "P" (Acutely Toxic) or "U" (Toxic) lists by name, it is regulated as a Characteristic Waste if it exhibits ignitability (D001) or toxicity.[1]
 - Note: Even if the pure substance has a high flash point, if it is mixed with spent halogenated solvents (e.g., Methylene Chloride), the mixture adopts the F-List codes (F001, F002).[1]
- **Satellite Accumulation:** Store waste at or near the point of generation. The container must remain closed except when adding waste.
- **Drain Disposal:** Strictly Prohibited. The compound is toxic to aquatic life and poorly soluble. Discharge into sewer systems violates the Clean Water Act.

References

- PubChem. (n.d.).[7] **3-Chloropropyl benzoate** (Compound).[3][4][5][7][8][9] National Library of Medicine. Retrieved October 26, 2023, from [[Link](#)][1]

- U.S. Environmental Protection Agency (EPA). (2023). Hazardous Waste Management: Solvents in the Workplace. EPA.gov. Retrieved October 26, 2023, from [[Link](#)][1]

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Sources

- 1. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk [essr.umd.edu]
- 2. 7.2 Organic Solvents [ehs.cornell.edu]
- 3. 942-95-0|3-Chloropropyl benzoate|BLD Pharm [bldpharm.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. Page loading... [wap.guidechem.com]
- 6. mtu.edu [mtu.edu]
- 7. 3-Chloropropyl benzoate | C10H11ClO2 | CID 243666 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 3-Chloropropyl benzoate | CymitQuimica [cymitquimica.com]
- 9. 3-chloropropyl benzoate | 942-95-0 [chemicalbook.com]
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